

Spectrophotometric Analysis of Acid Orange 116 for Concentration Measurement: A Technical Guide

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Compound of Interest

Compound Name: Acid Orange 116

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This technical guide provides a comprehensive overview of the principles and methodologies for the quantitative analysis of **Acid Orange 116** using spectrophotometry. This document outlines the theoretical basis, experimental protocols, and data interpretation necessary for accurate concentration measurement of this azo dye in solution.

Introduction

Acid Orange 116 is a water-soluble azo dye with the chemical formula C₂₅H₂₁N₄NaO₄S.^[1] ^[2]^[3]^[4] Accurate determination of its concentration in various matrices is crucial for a range of applications, including quality control in manufacturing, environmental monitoring, and various research and development settings. Spectrophotometry offers a rapid, simple, and cost-effective method for this purpose, relying on the fundamental principle of the Beer-Lambert Law.

Theoretical Background: The Beer-Lambert Law

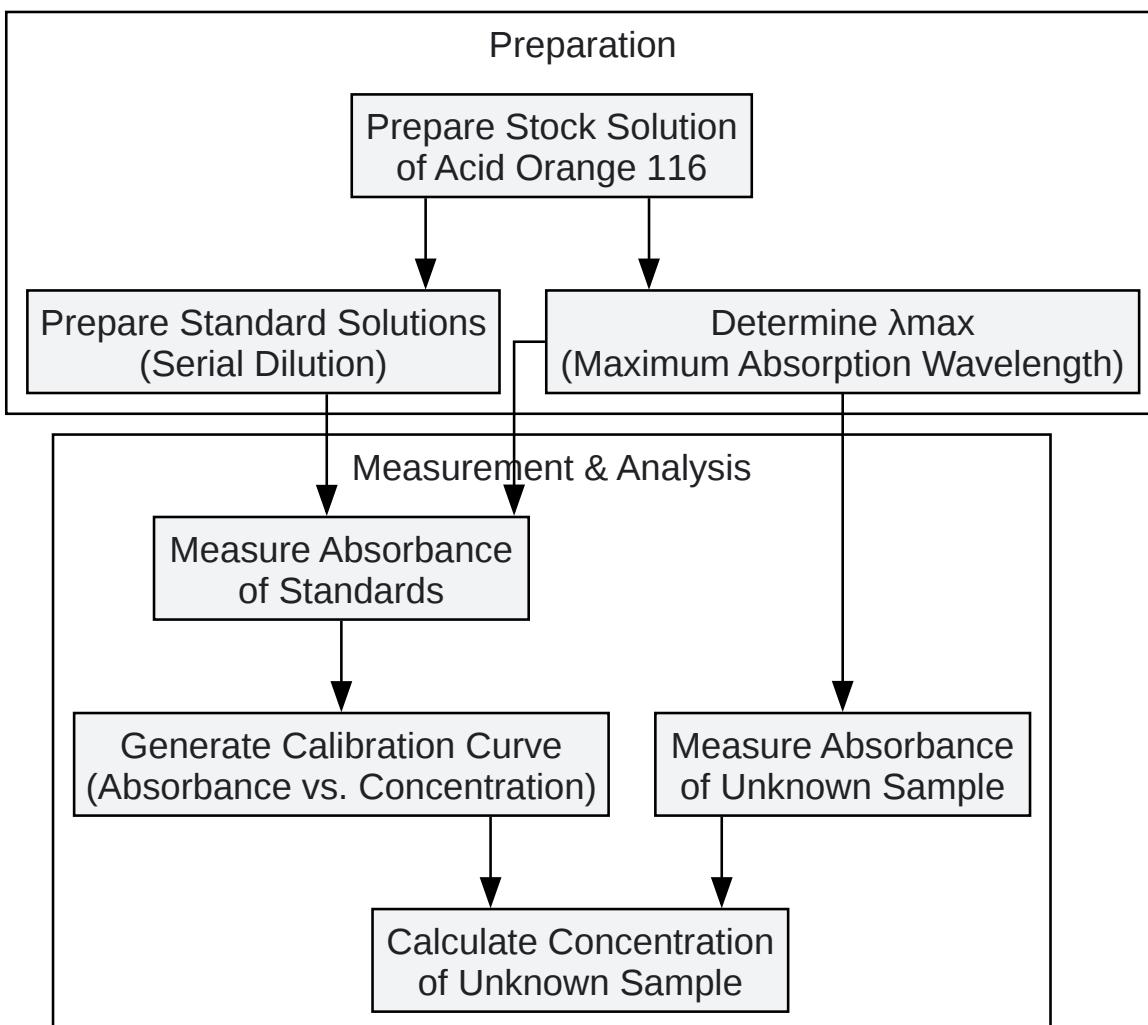
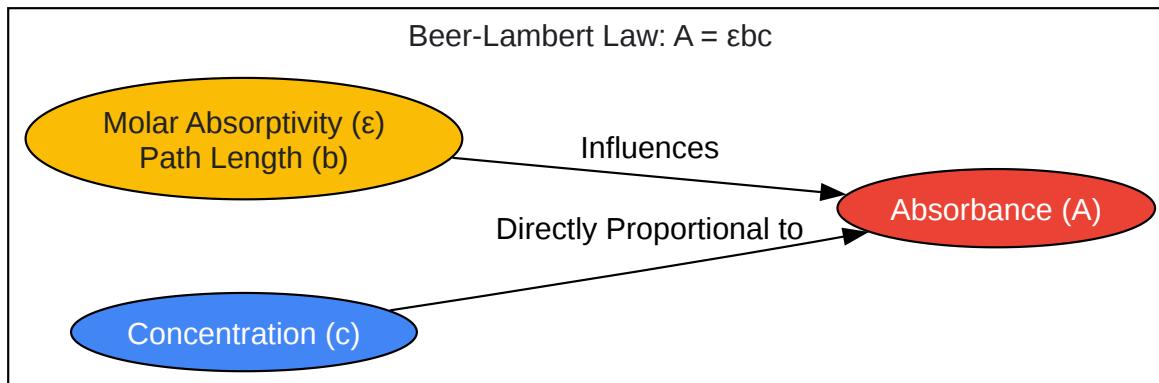
The Beer-Lambert Law forms the cornerstone of quantitative spectrophotometry. It establishes a linear relationship between the absorbance of light by a solution and the concentration of the absorbing species. The law is expressed as:

$$A = \epsilon bc$$

Where:

- A is the absorbance (a dimensionless quantity)
- ϵ (epsilon) is the molar absorptivity or molar extinction coefficient (in $\text{L mol}^{-1} \text{cm}^{-1}$), a constant specific to the substance at a given wavelength.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the absorbing species (in mol L^{-1}).

This relationship indicates that for a given substance and path length, the absorbance is directly proportional to its concentration.



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References

- 1. Acid Orange 116 Dyes - News - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 2. worlddyeviety.com [worlddyeviety.com]
- 3. ACID ORANGE 116|CAS NO.12220-10-9 [chinainterdyes.com]
- 4. Acid Orange 116 | 12220-10-9 [chemicalbook.com]
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